

Synthesis of 5-Iodo-2-methylbenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 5-Iodo-2-methylbenzoic acid

Cat. No.: B1298445

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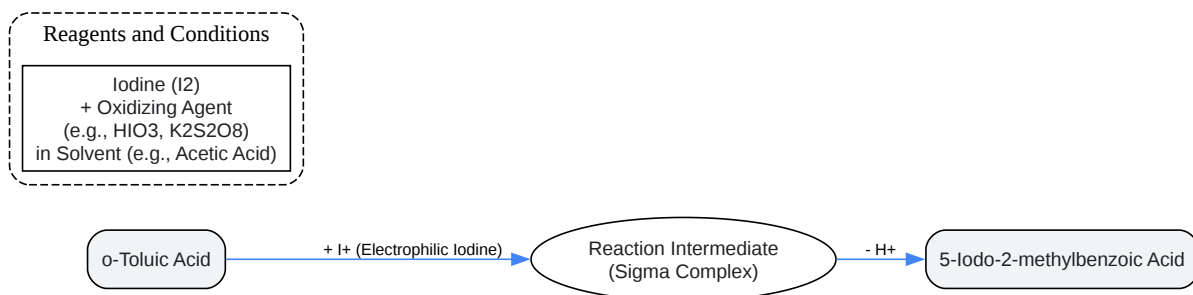
This in-depth technical guide details the synthesis of **5-Iodo-2-methylbenzoic acid** from o-toluic acid, a key intermediate in the development of various pharmaceutical compounds. This document provides a comprehensive overview of common synthetic methodologies, detailed experimental protocols, and a comparative analysis of reaction efficiencies.

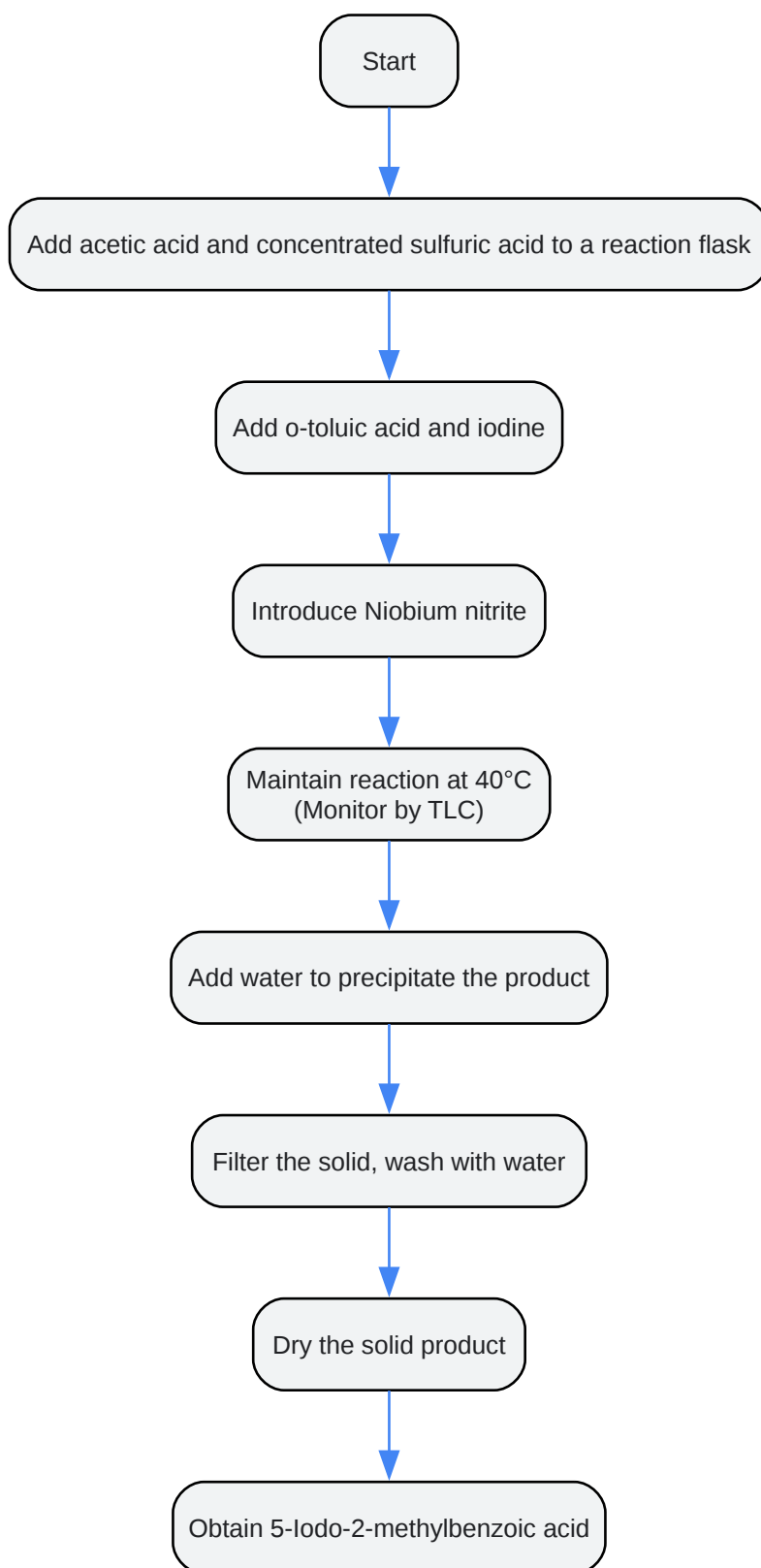
Introduction

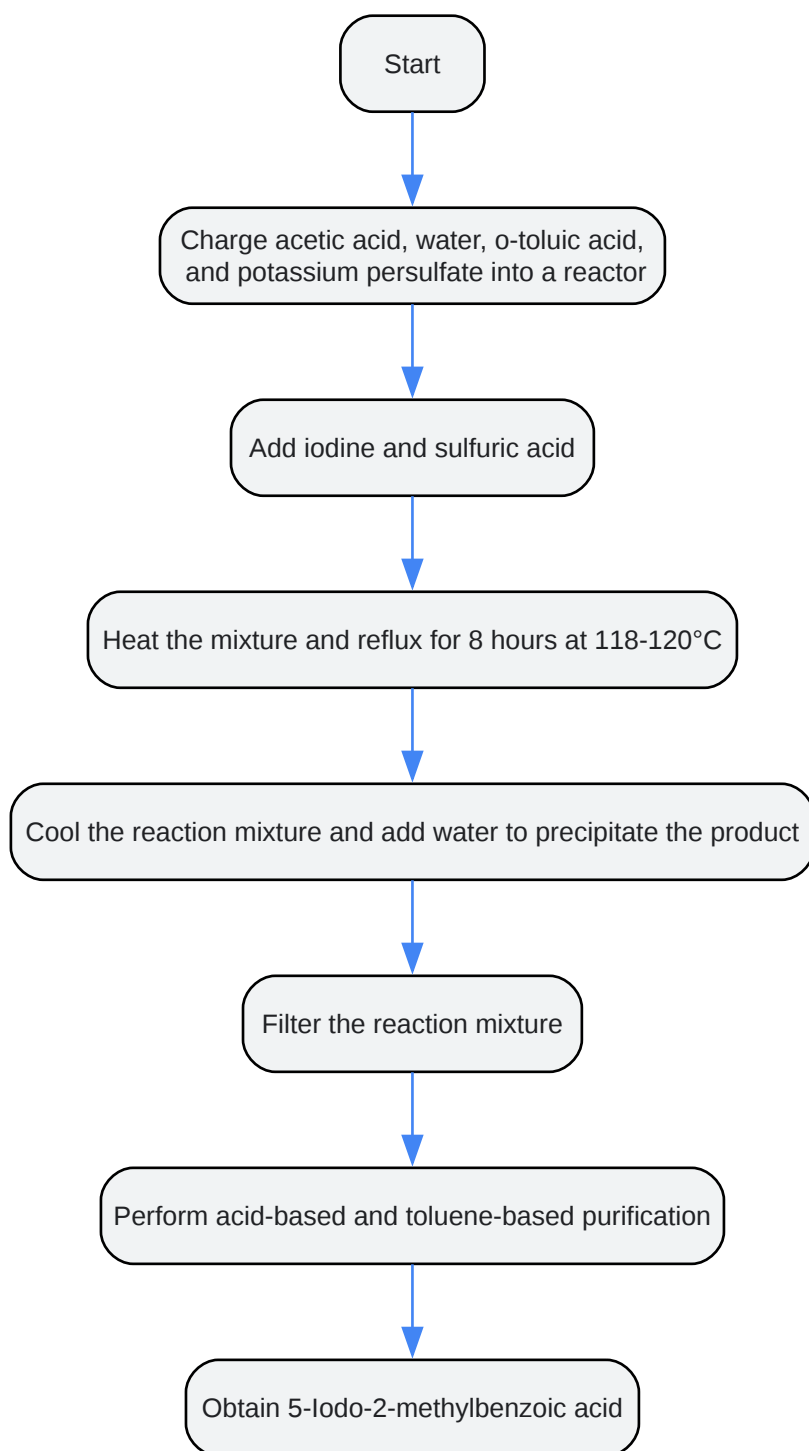
5-Iodo-2-methylbenzoic acid is a valuable building block in medicinal chemistry and materials science. Its synthesis from the readily available starting material, o-toluic acid (2-methylbenzoic acid), is a crucial process for obtaining this intermediate. The primary synthetic strategy involves the electrophilic iodination of the aromatic ring of o-toluic acid. The methyl and carboxylic acid groups on the benzene ring direct the incoming electrophile, leading to substitution at specific positions. This guide will focus on the direct iodination methods, which are often favored for their efficiency and atom economy.

Reaction Pathway

The synthesis of **5-Iodo-2-methylbenzoic acid** from o-toluic acid is an electrophilic aromatic substitution reaction. The reaction involves the activation of molecular iodine or the use of an iodine-containing reagent to generate a potent electrophile that attacks the electron-rich benzene ring of o-toluic acid.







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